AM-8123 solubility issues in vitro

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Compound of Interest

Compound Name:	*AM-8123*
Cat. No.:	*B12415121*

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Technical Support Center: AM-8123

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding in vitro solubility challenges with **AM-8123**, a potent, orally active APJ agonist used in cardiovascular disease research.[1][2]

Frequently Asked Questions (FAQs)

Q1: What is **AM-8123** and what is its mechanism of action?

A1: **AM-8123** is a selective, small-molecule agonist for the apelin receptor (APJ).[2] It is used in research for the treatment of heart failure.[2] **AM-8123** functions by inhibiting Forskolin-stimulated cAMP production and promoting Gα protein activation.[1][3] This activation leads to the phosphorylation of downstream signaling proteins such as ERK and AKT.[4][5]

Q2: What are the known solvents for **AM-8123**?

A2: **AM-8123** is soluble in Dimethyl Sulfoxide (DMSO) at a concentration of 10 mM.[3] For in vivo studies, co-solvent systems are often employed to achieve higher concentrations.[1]

Q3: Why does **AM-8123** precipitate when I add it to my cell culture medium?

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A3: **AM-8123** is a hydrophobic compound. When a concentrated DMSO stock solution of a hydrophobic compound is diluted into an aqueous environment like cell culture media, the compound's solubility can decrease dramatically, leading to precipitation. This is a common issue for compounds with low water solubility.

Q4: What is the recommended storage for **AM-8123** stock solutions?

A4: Prepared stock solutions of **AM-8123** should be aliquoted to avoid repeated freeze-thaw cycles. It is recommended to store the stock solution at -80°C for up to 6 months or at -20°C for up to 1 month.[1]

Troubleshooting Guide: In Vitro Solubility Issues

This guide provides step-by-step solutions to common solubility problems encountered when using **AM-8123** in in vitro experiments.

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Problem	Potential Cause	Troubleshooting Steps
Precipitation upon dilution in aqueous media	The concentration of AM-8123 in the final solution exceeds its aqueous solubility. The percentage of DMSO in the final solution is too low to maintain solubility.	1. Decrease the final concentration: Test a lower final concentration of AM-8123 in your experiment. 2. Increase the final DMSO concentration: Ensure the final DMSO concentration in your cell culture medium is sufficient to maintain solubility, typically between 0.1% and 0.5%. However, always perform a vehicle control to check for solvent toxicity. 3. Use a co-solvent: Prepare the working solution using a co-solvent system before final dilution in the medium. (See Protocol 2 below). 4. Serial dilutions: Instead of a single large dilution, perform serial dilutions of the DMSO stock in the cell culture medium.
Cloudiness or turbidity in the cell culture medium	Formation of fine precipitates or micelles.	1. Warm the medium: Gently warm the cell culture medium to 37°C before adding the AM-8123 solution. 2. Sonication: Briefly sonicate the final solution to aid dissolution. Use a bath sonicator to avoid heating the sample.[1] 3. Vortexing: Vortex the solution immediately after adding the AM-8123 stock to ensure rapid and uniform mixing.

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Inconsistent experimental results	Incomplete dissolution or precipitation of AM-8123 leading to inaccurate concentrations.	1. Visual inspection: Always visually inspect your solutions for any signs of precipitation before adding them to your cells. 2. Prepare fresh dilutions: Prepare fresh working solutions for each experiment from a frozen stock. 3. Filter sterilization: If necessary, filter the final working solution through a 0.22 µm syringe filter compatible with your solvent system to remove any undissolved particles.

Data Presentation: **AM-8123** Solubility

The following table summarizes the known solubility of **AM-8123** in various solvents.

Solvent	Solubility	Notes
DMSO	10 mM	-
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.40 mM)	This formulation results in a clear solution and is suitable for in vivo use.[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (4.40 mM)	This formulation results in a clear solution and is suitable for in vivo use.[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.40 mM)	Suitable for in vivo use.[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **AM-8123** Stock Solution in DMSO

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- Weigh the compound: Accurately weigh the required amount of **AM-8123** powder (Molar Mass: 567.67 g/mol).[2]
- Add DMSO: Add the appropriate volume of high-purity, anhydrous DMSO to achieve a 10 mM concentration.
- Dissolve: Gently vortex the solution. If necessary, warm the solution briefly at 37°C or sonicate in a water bath to ensure complete dissolution.[1]
- Aliquot and Store: Aliquot the stock solution into small, single-use volumes and store at -20°C or -80°C.[1]

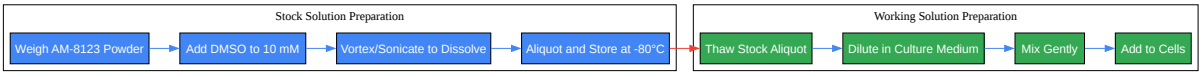
Protocol 2: Preparation of **AM-8123** Working Solution for In Vitro Assays

This protocol is designed to minimize precipitation upon dilution in aqueous cell culture media.

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **AM-8123** stock solution in DMSO at room temperature.
- Prepare Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the stock solution in DMSO or a suitable co-solvent like PEG300.
- Final Dilution: Gently vortex the cell culture medium while adding the **AM-8123** stock or intermediate dilution dropwise to achieve the desired final concentration. The final DMSO concentration should ideally be kept below 0.5%.
- Mix Thoroughly: Immediately after adding the compound, gently mix the solution by inverting the tube or pipetting up and down. Avoid vigorous vortexing that could cause protein denaturation in the medium.
- Visual Inspection: Visually confirm that no precipitation has occurred before adding the solution to your cells.

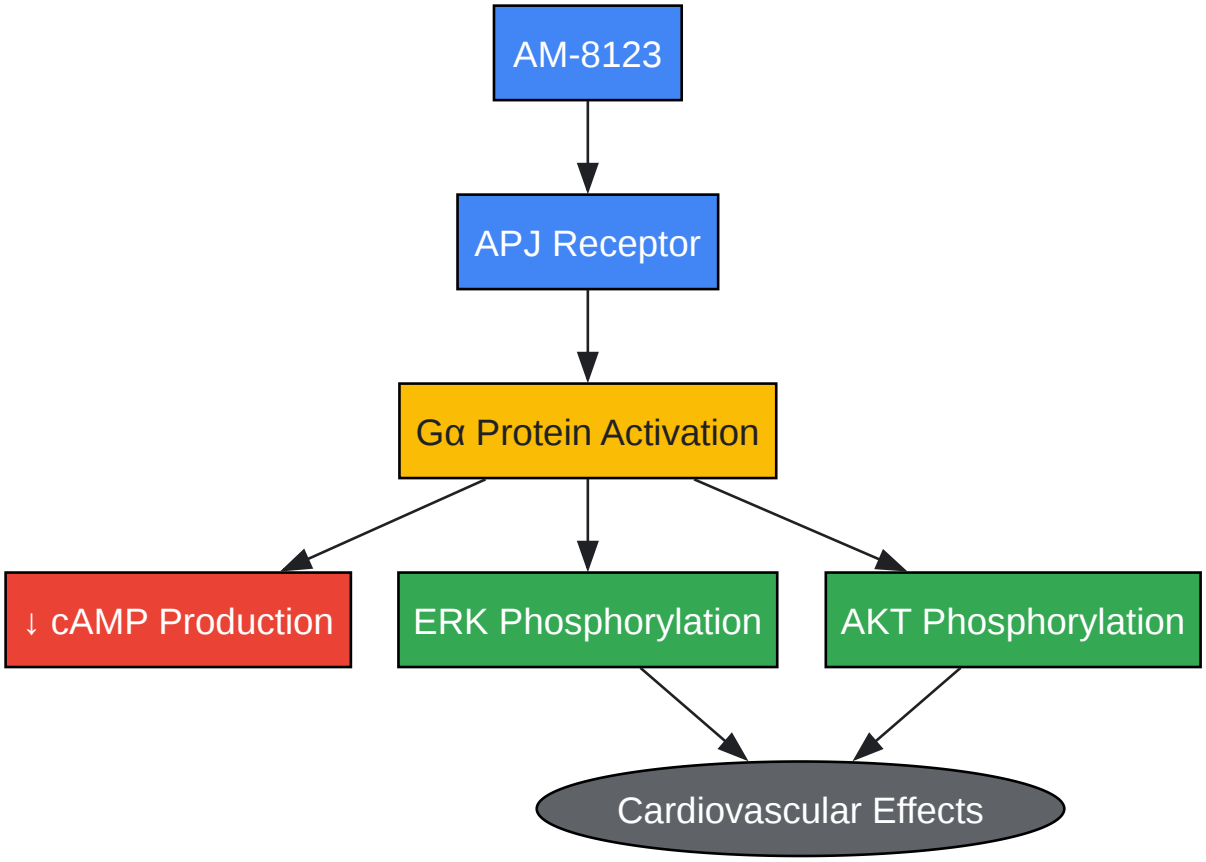
Visualizations

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Caption: Experimental workflow for preparing **AM-8123** solutions.



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Caption: Simplified signaling pathway of **AM-8123**.

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